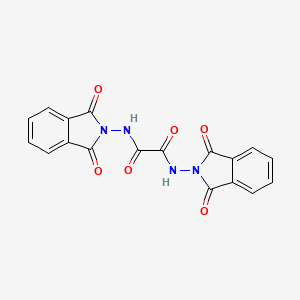

molecular formula C18H10N4O6 B8740543 Ethanediamide, N,N'-bis(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)- CAS No. 63428-99-9

Ethanediamide, N,N'-bis(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)-

Cat. No.: B8740543
CAS No.: 63428-99-9
M. Wt: 378.3 g/mol
InChI Key: ODSVHLRHFWECSB-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Ethanediamide, N,N'-bis(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)- is a useful research compound. Its molecular formula is C18H10N4O6 and its molecular weight is 378.3 g/mol. The purity is usually 95%.
BenchChem offers high-quality Ethanediamide, N,N'-bis(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Ethanediamide, N,N'-bis(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)- including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

63428-99-9

Molecular Formula

C18H10N4O6

Molecular Weight

378.3 g/mol

IUPAC Name

N,N'-bis(1,3-dioxoisoindol-2-yl)oxamide

InChI

InChI=1S/C18H10N4O6/c23-13(19-21-15(25)9-5-1-2-6-10(9)16(21)26)14(24)20-22-17(27)11-7-3-4-8-12(11)18(22)28/h1-8H,(H,19,23)(H,20,24)

InChI Key

ODSVHLRHFWECSB-UHFFFAOYSA-N

Canonical SMILES

C1=CC=C2C(=C1)C(=O)N(C2=O)NC(=O)C(=O)NN3C(=O)C4=CC=CC=C4C3=O

Origin of Product

United States

Synthesis routes and methods I

Procedure details

Two moles of phthalic anhydride (296 g.) and one mole of oxalic dihydrazide (118 g.) in 500 ml. dimethyl sulfoxide and 750 ml. toluene were heated at reflux until two moles of water were removed (about 2 hours). The mixture was cooled and filtered. After washing with benzene, the white product was dried to constant weight at 50° C giving an essentially quantitative yield of N,N'bis(phthalimido)oxamide #-# dimethyl sulfoxide 1:2 complex.
Quantity
296 g
Type
reactant
Reaction Step One
Quantity
118 g
Type
reactant
Reaction Step Two
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Three
Name
Quantity
2 mol
Type
reactant
Reaction Step Four
Quantity
0 (± 1) mol
Type
solvent
Reaction Step Five

Synthesis routes and methods II

Procedure details

Two moles of phthalic anhydride (296g) and one mole of oxalic dihydrazide (118 g) in xylene (2.5 l) were heated at reflux until two moles of water were removed (about 24 hours). The product was filtered and dried at 50° C. N,N'-bis(phthalimido)-oxamide was obtained in 94-6 percent yield. The compound was a white solid melting at 295° C (dec.) and having the following elemental analysis by weight percent:
Quantity
0 (± 1) mol
Type
reactant
Reaction Step One
Quantity
118 g
Type
reactant
Reaction Step One
Quantity
2.5 L
Type
solvent
Reaction Step One
Name
Quantity
2 mol
Type
reactant
Reaction Step Two
